

# Technical Monograph: Structural Elucidation and Synthetic Utility of 4-(2-methoxyethoxy)benzamide[1]

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: 4-(2-methoxyethoxy)benzamide

Cat. No.: B4814760

[Get Quote](#)

## Executive Summary

This technical guide provides a comprehensive structural and synthetic analysis of **4-(2-methoxyethoxy)benzamide**, a critical pharmacophore in medicinal chemistry.[1] Often utilized as a solubility-enhancing scaffold in drug discovery, this molecule bridges the lipophilic aromatic domains of kinase inhibitors with hydrophilic solvent interactions via its ethylene glycol ether tail. This document details its IUPAC nomenclature, physicochemical properties, validated synthetic protocols, and analytical characterization standards.

## Chemical Identity & IUPAC Nomenclature[1][2][3]

The precise identification of this molecule relies on substitutive nomenclature rules defined by the International Union of Pure and Applied Chemistry (IUPAC).[2]

## Nomenclature Breakdown

- Parent Structure: Benzamide (Benzenecarboxamide). The amide group (-CONH<sub>2</sub>) takes priority, defining C1 of the benzene ring.

- Substituent: An ethoxy group (-O-CH<sub>2</sub>-CH<sub>3</sub>) attached to the benzene ring at position 4 (para). [1]
- Secondary Substituent: A methoxy group (-OCH<sub>3</sub>) attached to the 2-position of the ethoxy chain.[1]
- Full IUPAC Name: **4-(2-methoxyethoxy)benzamide**[1][3]
- Alternative Names: p-(2-methoxyethoxy)benzamide; 4-(2-methoxyethoxy)benzenecarboxamide.[1]

## Structural Topology

The molecule consists of three distinct functional domains: the polar amide head (H-bond donor/acceptor), the aromatic linker (pi-stacking), and the flexible ether tail (solubility modulation).

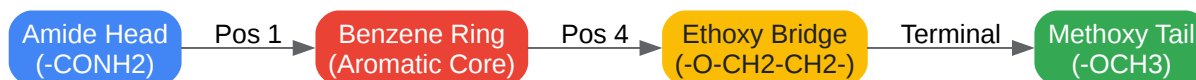


Figure 1: Structural topology and functional domains of 4-(2-methoxyethoxy)benzamide.

[Click to download full resolution via product page](#)

## Physicochemical Profiling (Drug-Likeness)[1]

Understanding the physicochemical profile is essential for assessing the compound's viability as a drug fragment. The "methoxyethoxy" chain acts as a mini-PEG (polyethylene glycol) unit, significantly lowering the LogP compared to a purely alkyl chain.

| Property          | Value (Calc.)                                   | Relevance to Drug Design                                           |
|-------------------|-------------------------------------------------|--------------------------------------------------------------------|
| Molecular Formula | C <sub>10</sub> H <sub>13</sub> NO <sub>3</sub> | Core stoichiometry.[1]                                             |
| Molecular Weight  | 195.22 g/mol                                    | Ideal for Fragment-Based Drug Design (FBDD).[1]                    |
| cLogP             | ~0.8 - 1.1                                      | Moderate lipophilicity; good membrane permeability.[1]             |
| TPSA              | ~61.5 Å <sup>2</sup>                            | <140 Å <sup>2</sup> indicates high probability of oral absorption. |
| H-Bond Donors     | 2 (Amide NH <sub>2</sub> )                      | Critical for receptor binding (e.g., hinge regions).[1]            |
| H-Bond Acceptors  | 4 (Amide O, 2x Ether O)                         | Facilitates water solubility and solvent interaction.[1]           |
| Rotatable Bonds   | 4                                               | Moderate flexibility; minimizes entropic penalty upon binding.     |

## Synthetic Methodology

The most robust route for synthesizing **4-(2-methoxyethoxy)benzamide** is the Williamson Ether Synthesis, coupling 4-hydroxybenzamide with an alkyl halide.[1] This convergent approach avoids the harsh conditions required to convert an acid to an amide in later stages.

## Reaction Scheme

The synthesis relies on the nucleophilic attack of the phenoxide ion (generated in situ) on the primary alkyl halide.

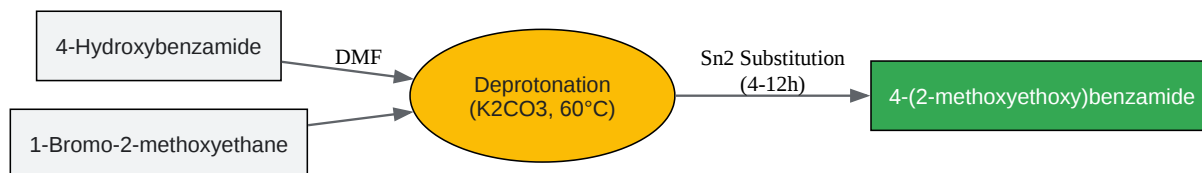


Figure 2: Convergent synthesis via Williamson Ether coupling.

[Click to download full resolution via product page](#)

## Detailed Experimental Protocol

Objective: Synthesis of **4-(2-methoxyethoxy)benzamide** on a 10 mmol scale.

Reagents:

- 4-Hydroxybenzamide (1.37 g, 10 mmol)[1]
- 1-Bromo-2-methoxyethane (1.53 g, 11 mmol, 1.1 eq)[1]
- Potassium Carbonate (K<sub>2</sub>CO<sub>3</sub>), anhydrous (2.76 g, 20 mmol, 2.0 eq)
- N,N-Dimethylformamide (DMF), anhydrous (15 mL)[1]

Step-by-Step Procedure:

- Activation: In a 50 mL round-bottom flask equipped with a magnetic stir bar, suspend 4-hydroxybenzamide and K<sub>2</sub>CO<sub>3</sub> in anhydrous DMF.
- Deprotonation: Stir the mixture at room temperature for 30 minutes. The mixture will turn from a suspension to a slightly clearer solution as the phenoxide forms.
- Addition: Add 1-bromo-2-methoxyethane dropwise via syringe.
- Reaction: Equip the flask with a reflux condenser and heat to 80°C for 6–12 hours. Monitor reaction progress via TLC (Eluent: 5% MeOH in DCM).

- Quench: Cool the reaction mixture to room temperature. Pour the mixture into 100 mL of ice-cold water.
- Isolation:
  - If solid precipitates:[1] Filter the white solid, wash copiously with water (to remove DMF and inorganic salts), and dry under vacuum.
  - If oil forms:[1] Extract with Ethyl Acetate (3 x 30 mL). Wash combined organics with brine (2 x 20 mL), dry over Na<sub>2</sub>SO<sub>4</sub>, and concentrate in vacuo.
- Purification: Recrystallization from Ethanol/Water or flash column chromatography (SiO<sub>2</sub>, 0-5% MeOH/DCM gradient).

Yield Expectation: 75–85% (White crystalline solid).

## Analytical Characterization

To validate the structure, the following spectral data must be confirmed.

### Proton NMR (<sup>1</sup>H NMR, 400 MHz, DMSO-d<sub>6</sub>)

- δ 7.84 (d, J=8.8 Hz, 2H): Aromatic protons ortho to the amide (deshielded).
- δ 7.20 (br s, 1H) & 7.80 (br s, 1H): Amide NH<sub>2</sub> protons (exchangeable).
- δ 6.98 (d, J=8.8 Hz, 2H): Aromatic protons ortho to the ether (shielded).
- δ 4.15 (t, J=4.5 Hz, 2H): Methylene protons adjacent to the phenoxy oxygen (-O-CH<sub>2</sub>-).[1]
- δ 3.66 (t, J=4.5 Hz, 2H): Methylene protons adjacent to the methoxy group (-CH<sub>2</sub>-O-).[1]
- δ 3.32 (s, 3H): Terminal methoxy singlet (-OCH<sub>3</sub>).[1]

### Mass Spectrometry (ESI-MS)[1]

- [M+H]<sup>+</sup>: Calculated 196.22; Observed ~196.1.
- [M+Na]<sup>+</sup>: Observed ~218.1 (Common adduct for polyethers).

## Pharmaceutical Relevance

This specific molecular architecture serves as a vital tool in modern drug development:

- **Solubility Modulation:** The "2-methoxyethoxy" tail is a classic medicinal chemistry strategy to improve the aqueous solubility of flat, aromatic kinase inhibitors without introducing ionizable groups (like amines) that might cause hERG toxicity [1].
- **H-Bond Networking:** The ether oxygens act as weak hydrogen bond acceptors, potentially interacting with water networks in the solvent-exposed regions of protein binding pockets (e.g., ATP-binding sites of kinases) [2].
- **Metabolic Stability:** Unlike longer alkyl chains which are prone to rapid oxidation, the ethylene glycol motif is relatively stable, though it can eventually undergo O-dealkylation by CYP450 enzymes.

## References

- Lipinski, C. A., et al. (2001). Experimental and computational approaches to estimate solubility and permeability in drug discovery and development settings. *Advanced Drug Delivery Reviews*.
- Meanwell, N. A. (2011). Synopsis of some recent tactical application of bioisosteres in drug design. *Journal of Medicinal Chemistry*.
- IUPAC. (2013). *Nomenclature of Organic Chemistry: IUPAC Recommendations and Preferred Names 2013 (Blue Book)*.
- PubChem Compound Summary. (2025). **4-(2-methoxyethoxy)benzamide** derivatives and substructures. National Library of Medicine. [4]

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- [1. 2-isopropoxy-4-methoxy-benzamide | CAS#:926842-78-6 | Chemsrcc \[chemsrc.com\]](#)
- [2. chem.libretexts.org \[chem.libretexts.org\]](#)
- [3. pharmaffiliates.com \[pharmaffiliates.com\]](#)
- [4. 4-\(2-Amino-2-oxoethoxy\)benzamide | C9H10N2O3 | CID 20109098 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Technical Monograph: Structural Elucidation and Synthetic Utility of 4-(2-methoxyethoxy)benzamide[1]]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b4814760/docs#technical-monograph-structural-elucidation-and-synthetic-utility-of-4-2-methoxyethoxy-benzamide-1\]](https://www.benchchem.com/product/b4814760/docs#technical-monograph-structural-elucidation-and-synthetic-utility-of-4-2-methoxyethoxy-benzamide-1)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

Contact our Ph.D. Support Team for a compatibility check